

Application Notes and Protocols: Preparation of PBA-1105 Stock Solutions

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Compound of Interest

Compound Name: PBA-1105
Cat. No.: B15605715

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions for **PBA-1105**, an autophagy-targeting chimera (AUTOTAC). Adherence to these guidelines is crucial for ensuring the compound's stability and activity in experimental settings.

Introduction to PBA-1105

PBA-1105 is a novel AUTOTAC designed to induce the degradation of misfolded proteins by hijacking the autophagy pathway.^[1] It functions by selectively binding to the exposed hydrophobic regions of these proteins and concurrently inducing the self-oligomerization of the p62 autophagy receptor.^{[2][3]} This action facilitates the sequestration and subsequent degradation of the target protein aggregates via the autophagic-lysosomal system.^{[4][5]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **PBA-1105** is presented in the table below.

Property	Value	Reference
Molecular Formula	C39H48N2O6	[2][3]
Molecular Weight	640.81 g/mol	[2][6]
CAS Number	2410081-56-8	[2][3]
Appearance	Colorless to light yellow liquid	[2]
Purity	>98% (batch-specific)	[7]

Preparation of PBA-1105 Stock Solutions

3.1. Materials Required:

- **PBA-1105** powder
- Dimethyl sulfoxide (DMSO), anhydrous (hygroscopic)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (recommended)

3.2. Protocol for Reconstitution:

It is highly recommended to use newly opened, anhydrous DMSO for reconstitution, as the compound's solubility can be significantly impacted by moisture.[2]

- **Equilibrate:** Allow the vial of **PBA-1105** powder to equilibrate to room temperature for at least 1 hour before opening.[8]
- **Solvent Addition:** Add the calculated volume of DMSO to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add the volumes of DMSO as indicated in the table below.

- Dissolution: Vortex the solution thoroughly to dissolve the compound. If necessary, use an ultrasonic bath to aid dissolution.[2]
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

3.3. Stock Solution Concentration Guidelines:

The following table provides the required mass of **PBA-1105** and volume of DMSO to prepare common stock solution concentrations.

Desired Stock Concentration	Mass of PBA-1105	Volume of DMSO to Add
1 mM	1 mg	1.5605 mL
5 mM	1 mg	0.3121 mL
10 mM	1 mg	0.1561 mL
1 mM	5 mg	7.8026 mL
5 mM	5 mg	1.5605 mL
10 mM	5 mg	0.7803 mL

Calculations are based on a molecular weight of 640.81 g/mol . Adjustments may be necessary based on the batch-specific molecular weight and purity provided on the certificate of analysis.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **PBA-1105** solutions.

Solution Type	Storage Temperature	Stability Period	Reference
PBA-1105 Powder	-20°C	3 years	[2]
4°C	2 years	[2]	
PBA-1105 in DMSO	-80°C	6 months	[1][2]
-20°C	1 month	[1][2]	

Note: To prevent degradation, it is crucial to store aliquots in tightly sealed vials.[8]

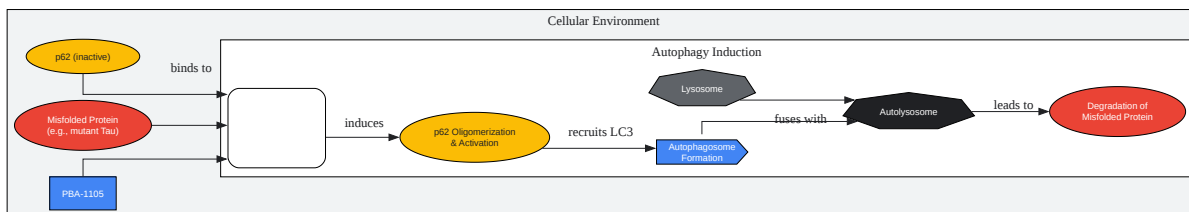
Experimental Considerations

PBA-1105 has been shown to be effective in both in vitro and in vivo models.

- In Vitro Applications: For cell-based assays, **PBA-1105** induces the autophagic degradation of misfolded proteins at nanomolar concentrations, typically in the range of 0.1-10 μ M for a 24-hour treatment period.[1] A hook effect has been observed at higher concentrations.[1]
- In Vivo Applications: In mouse models of tauopathies, **PBA-1105** has been administered via intraperitoneal injection at dosages of 20-50 mg/kg.[1][2] For such studies, the compound can be formulated in a vehicle such as PBS containing 30% polyethylene glycol (PEG).[2]

Mechanism of Action: Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **PBA-1105** in promoting the degradation of misfolded proteins via the autophagy pathway.

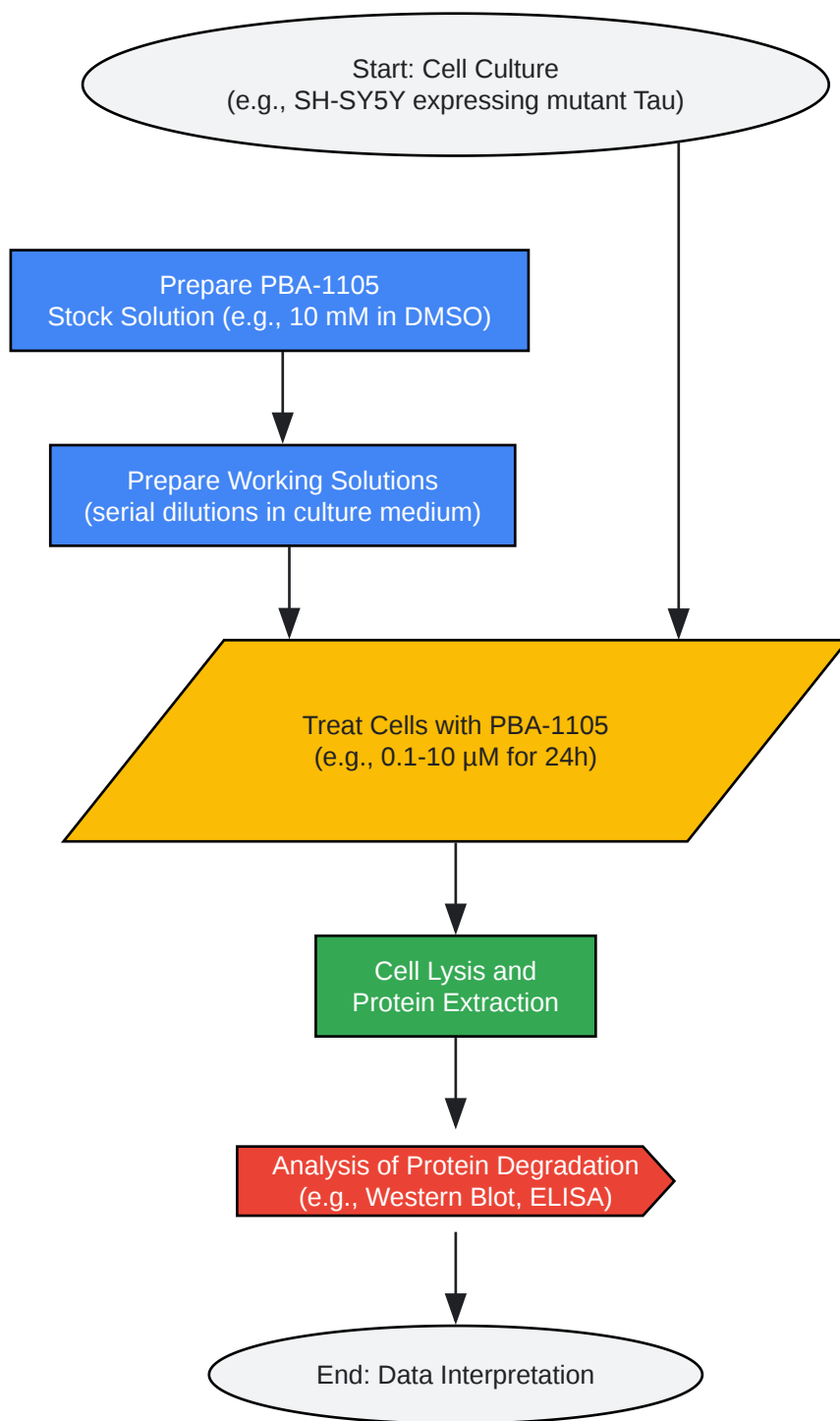


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Caption: Mechanism of **PBA-1105**-induced protein degradation.

Experimental Workflow Example

The diagram below outlines a general workflow for an in vitro experiment to assess the efficacy of **PBA-1105**.



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Caption: General workflow for in vitro **PBA-1105** experiments.

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